

Bis(cinnamyl palladium(II) chloride): An Overview of its Chemical Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Bis(cinnamyl palladium(II) chloride)*

Cat. No.: *B1181190*

[Get Quote](#)

Bis(cinnamyl palladium(II) chloride) is an organometallic compound containing palladium. This technical summary provides key information on its molecular formula and weight for researchers, scientists, and professionals in drug development.

Chemical Formula and Molecular Weight

The chemical properties of bis(cinnamyl palladium(II) chloride) are fundamental for its application in scientific research. The molecular formula and weight are critical parameters for experimental design and data interpretation.

| Property | Value |
|----------------------------|---|
| Molecular Formula | C ₁₈ H ₁₈ Cl ₂ Pd ₂ [1][2][3][4][5] |
| Molecular Weight | 518.08 g/mol [2][4][5] |
| Alternate Molecular Weight | 518.1 g/mol [1] |
| Synonyms | Palladium(II)(π -cinnamyl) Chloride Dimer, Di(μ -chloro)bis(η^3 -cinnamyl)dipalladium(II), [Pd(cinnamyl)Cl] ₂ [2][3] |
| Appearance | Yellow to dark orange crystals or powder[6] |
| CAS Number | 12131-44-1[2][3][4][5] |

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Bis(cinnamyl palladium(II) chloride) | C₁₈H₁₈Cl₂Pd₂ | CID 73554256 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. calpaclab.com [calpaclab.com]
- 3. [Pd(cinnamyl)Cl]₂ | Umicore [pmc.umicore.com]
- 4. chemimpex.com [chemimpex.com]
- 5. 12131-44-1|Bis(cinnamyl palladium(II) chloride)|BLD Pharm [bldpharm.com]
- 6. americanelements.com [americanelements.com]
- To cite this document: BenchChem. [Bis(cinnamyl palladium(II) chloride): An Overview of its Chemical Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1181190#bis-cinnamyl-palladium-ii-chloride-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com